

Personal protective equipment for handling 2-Bromo-3,5-difluoropyridine

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Compound of Interest

Compound Name: 2-Bromo-3,5-difluoropyridine

Cat. No.: B1273220

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Essential Safety and Handling Guide for 2-Bromo-3,5-difluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-3,5-difluoropyridine** (CAS No. 660425-16-1). The following procedures are based on available safety data for this compound and structurally similar chemicals. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before commencing any work.

Hazard Summary and Personal Protective Equipment (PPE)

2-Bromo-3,5-difluoropyridine is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled.^[1] Adherence to strict safety protocols is mandatory to prevent exposure.

Hazard Classification:

Hazard Class	GHS Category
Skin Irritation	2[1]
Eye Irritation	2A[1]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory System)
Acute Toxicity (Oral, Dermal, Inhalation)	Potential Category 4[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). A face shield should be worn when there is a splash hazard.	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves before use.	Prevents skin contact and subsequent irritation.
Body Protection	A flame-retardant lab coat must be worn. For larger quantities or operations with a higher risk of splashing, chemical-resistant coveralls are recommended.	Minimizes the risk of skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	Protects the respiratory tract from irritation due to vapors.

Operational Plan for Safe Handling

A systematic approach to handling is essential to ensure safety.

1. Preparation and Engineering Controls:

- All work with **2-Bromo-3,5-difluoropyridine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.
- Before starting, verify that all necessary PPE is available and in good condition.
- Keep the container of **2-Bromo-3,5-difluoropyridine** tightly closed when not in use.[2]

2. Handling Procedure:

- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with skin and eyes and inhalation of vapors.
- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Do not eat, drink, or smoke in the laboratory.[2]

3. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable, sealed container for disposal.
- Ventilate the area of the spill and clean the site with a suitable solvent, followed by soap and water.

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Disposal Plan

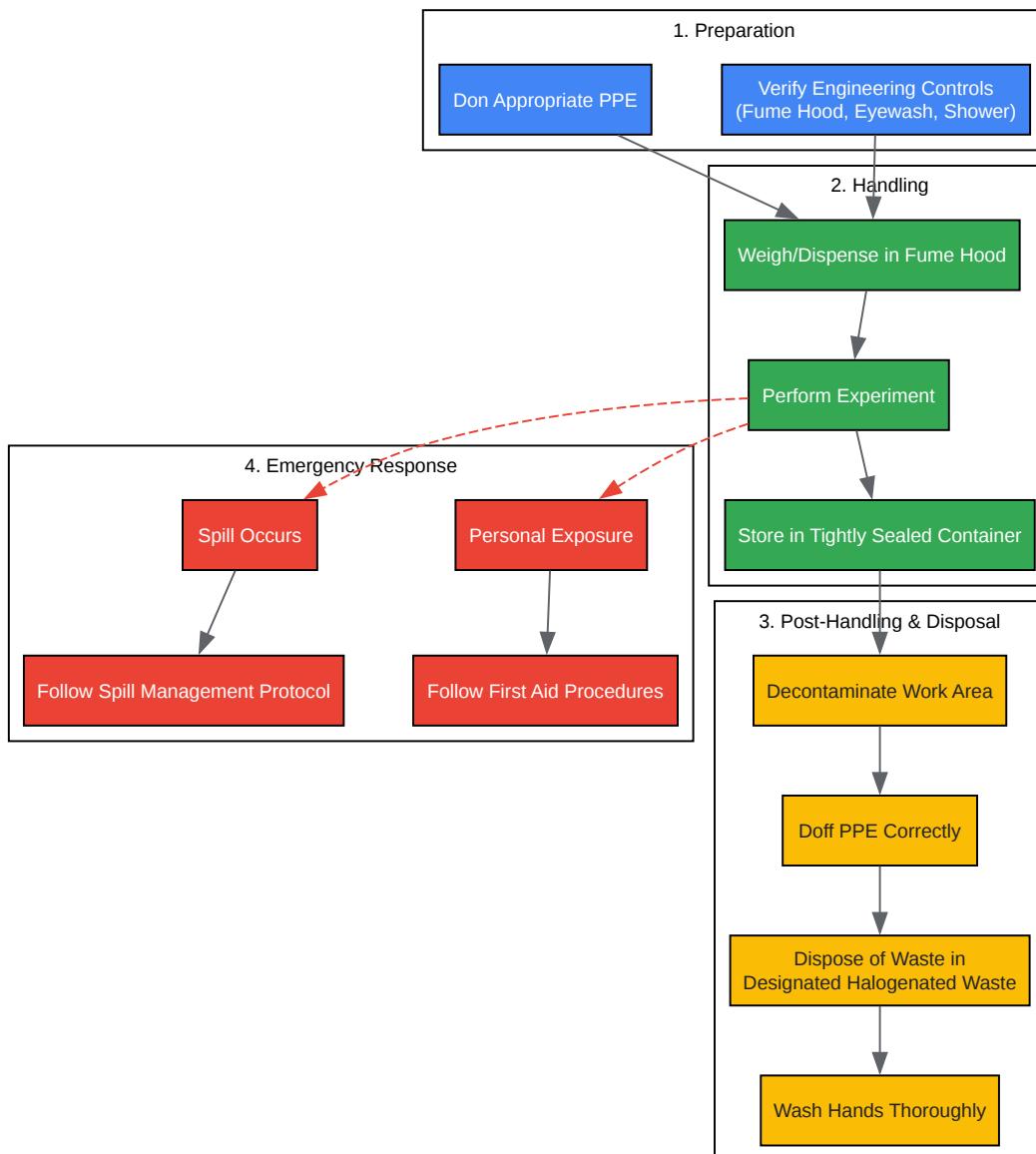
Dispose of **2-Bromo-3,5-difluoropyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Halogenated organic waste should be segregated from non-halogenated waste streams.
- Disposal Method: Waste containing this compound should be disposed of as hazardous chemical waste. Incineration at a licensed facility is a common disposal method for halogenated pyridines.[\[5\]](#)

- Contaminated Materials: All disposable PPE and materials used to clean up spills should be placed in a sealed bag and disposed of as hazardous waste.

Workflow for Safe Handling of 2-Bromo-3,5-difluoropyridine

Workflow for Handling 2-Bromo-3,5-difluoropyridine

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Caption: Logical workflow for the safe handling and disposal of **2-Bromo-3,5-difluoropyridine**.

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